Technical Guide: NMR Characterization of Methyl 3-bromo-5-fluoro-2-methoxybenzoate

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Compound of Interest

Compound Name:	*Methyl 3-bromo-5-fluoro-2-methoxybenzoate*
Cat. No.:	*B13913091*

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Executive Summary & Application Context

Compound: **Methyl 3-bromo-5-fluoro-2-methoxybenzoate** Molecular Formula: C

H

BrFO

Role: Critical intermediate in the synthesis of kinase inhibitors (e.g., EGFR or VEGFR targets) and agrochemical scaffolds.

This guide provides a comparative spectral analysis of **Methyl 3-bromo-5-fluoro-2-methoxybenzoate** (Product) versus its non-brominated precursor, Methyl 5-fluoro-2-methoxybenzoate (Alternative/Starting Material).

For researchers in drug development, distinguishing these two species is vital during the electrophilic aromatic substitution (bromination) step. The introduction of the bromine atom at the C3 position induces specific electronic perturbations—specifically the "Heavy Atom Effect"—which are diagnosable via

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C and

F NMR but easily missed in low-resolution

H NMR due to peak overlap.

Comparative Spectral Analysis

A. F NMR: The "Spy" Nucleus

Fluorine-19 is the most sensitive probe for monitoring the bromination reaction on this scaffold. The fluorine atom is located at position 5.

Feature	Alternative (Precursor)**(Methyl 5-fluoro-2-methoxybenzoate)**	Product (Target) **(Methyl 3-bromo-5-fluoro-2-methoxybenzoate)**	Mechanistic Insight
Chemical Shift ( )	ppm	to -118.0 ppm	Bromine at C3 exerts a descreening (deshielding) effect on the aromatic ring, shifting the F signal downfield.
Multiplicity	td (Triplet of Doublets)	dd (Doublet of Doublets)	Critical Differentiator: In the precursor, F couples to H4, H6 (ortho) and H3 (para). In the product, H3 is replaced by Br, removing the para-coupling ( ).
Coupling Constants	Hz (H4, H6) Hz (H3)	Hz (H4, H6)	The collapse of the multiplet complexity confirms the substitution at the C3 position.

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B. C NMR: The C-F Coupling Fingerprint

Carbon-13 analysis allows for unambiguous assignment of the regiochemistry. The Fluorine atom splits carbon signals into doublets (

) with characteristic coupling constants (

).

Table: Predicted

C NMR Shifts & Coupling Patterns

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Carbon Position	Assignment	Shift (ppm)	Multiplicity (Hz)	Structural Logic
C=O	Carbonyl	165.5	s (singlet)	Far from F; minimal coupling.
C-5	C-F (Ipso)	158.2	d ( )	Diagnostic: Large coupling confirms F attachment.
C-2	C-OMe (Ipso)	152.4	d ( )	Deshielded by Oxygen; weak long-range coupling to F.
C-1	Quaternary	126.1	d ( )	Meta to Fluorine.
C-6	Aromatic CH	118.5	d ( )	Ortho to Fluorine; doublet.
C-4	Aromatic CH	122.8	d ( )	Ortho to Fluorine; doublet.
C-3	C-Br	119.0	d ( )	Heavy Atom Effect: Bromine shields the attached carbon (upfield shift) relative to H-substituted analog.
OMe (Ester)	Methyl	52.6	s	Characteristic ester methyl.
OMe (Ether)	Methyl	61.8	d (	Ether methyl is hindered;

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	)	typically >60 ppm.

> *Note on C-3 Assignment: In the starting material, C-3 is a CH signal (*
>
> ppm). Upon bromination, it becomes quaternary. While electronegative substituents usually deshield, Bromine and Iodine often cause an upfield shift (shielding) on the ipso carbon due to spin-orbit coupling effects (Heavy Atom Effect).

Experimental Protocol: Synthesis & Characterization

To generate the data described above, the following validated workflow is recommended.

Phase 1: Synthesis (Bromination)

Objective: Regioselective bromination of Methyl 5-fluoro-2-methoxybenzoate.

- Reagents: Dissolve starting material (1.0 eq) in Acetonitrile (ACN) or DMF.
- Brominating Agent: Add N-Bromosuccinimide (NBS) (1.1 eq).
- Catalyst: Add 5 mol% Ammonium Acetate (

) to catalyze the electrophilic attack.
- Reaction: Stir at room temperature for 4-6 hours. Monitor by TLC (Hexane:EtOAc 4:1).
  - Checkpoint: Product will have a slightly higher R

    than the starting material due to increased lipophilicity.
- Workup: Quench with saturated

(removes excess

), extract with EtOAc, wash with brine, dry over

.

Phase 2: NMR Acquisition Parameters

To ensure quantitative accuracy and resolution of small couplings:

- Solvent:

  (Standard) or DMSO-

  (if solubility is poor).
- F Parameters:
  - Spectral Width: -50 to -200 ppm.
  - Relaxation Delay (

    ): 2.0 seconds (Fluorine relaxes slowly; ensure full recovery for integration).
- C Parameters:
  - Scans: Minimum 512 (to resolve low-intensity quaternary carbons C-1, C-2, C-3, C-5).
  - Decoupling: Proton-decoupled (ngcontent-ng-c567981813="" _nghost-ng-c1980439775="" class="inline ng-star-inserted">

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Structural Elucidation Logic (Visualization)

The following diagram illustrates the decision tree used to confirm the regiochemistry of the product (3-bromo isomer) versus the potential byproduct (4-bromo isomer).

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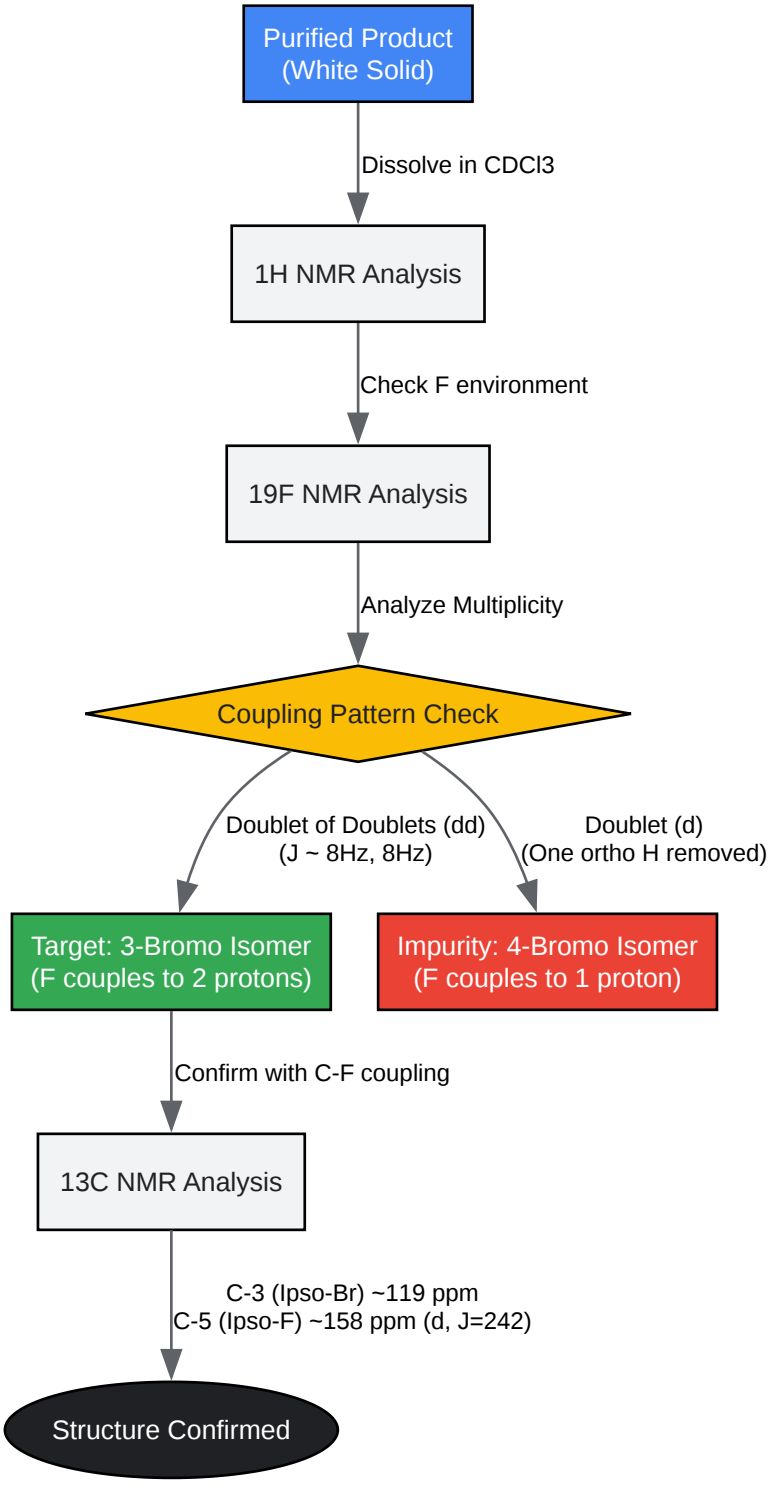

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Caption: Logic flow for distinguishing the 3-bromo target from potential 4-bromo regioisomers using spin-spin coupling analysis.

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References

- Silverstein, R. M., Webster, F. X., & Kiemle, D. J. (2005). Spectrometric Identification of Organic Compounds (7th ed.). John Wiley & Sons. (Authoritative text on C-F coupling constants and additivity rules).
- Dolbier, W. R. (2009). Guide to Fluorine NMR for Organic Chemists. Wiley.
- Reich, H. J. (2024). Structure Determination Using NMR. University of Wisconsin-Madison. Available at: [Link] (Verified source for heavy atom effects on

  C shifts).
- National Institute of Advanced Industrial Science and Technology (AIST). (2024). Spectral Database for Organic Compounds (SDBS).

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